Technical Safety & Handling Guide: N-Cyclobutyl-3-fluoroaniline

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Compound of Interest

Compound Name:	*N-cyclobutyl-3-fluoroaniline*
CAS No.:	*1249444-92-5*
Cat. No.:	*B2814706*

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CAS: 1249444-92-5 | Formula: $C_{10}H_{12}FN$ | Class: Secondary Fluoro-Aniline

Executive Summary

N-cyclobutyl-3-fluoroaniline is a specialized secondary amine building block used primarily in the synthesis of pharmaceutical candidates targeting CNS disorders and kinase inhibition. Its structural combination of a lipophilic cyclobutyl ring and an electron-withdrawing fluorine atom on the aromatic core modulates metabolic stability and blood-brain barrier (BBB) permeability.

This guide provides a technical safety framework for researchers. Note: As a specialized intermediate, specific toxicological data is sparse. The protocols below are derived from Structure-Activity Relationship (SAR) Hazard Assessment, utilizing data from the parent compound (3-Fluoroaniline) and homologous N-alkyl anilines.

Part 1: Chemical Identity & Physicochemical Profile[1]

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Property	Specification
CAS Number	1249444-92-5
IUPAC Name	N-cyclobutyl-3-fluoroaniline
Molecular Weight	165.21 g/mol
Appearance	Colorless to pale yellow oil (tends to darken on oxidation)
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO; Low water solubility
pKa (Predicted)	~3.5 - 4.0 (Reduced basicity vs. aniline due to F-induction)
LogP (Predicted)	~2.8 (Moderate lipophilicity)

Part 2: Hazard Identification & Toxicology (SAR-Based)

Core Hazard Directive: Treat as a Toxic Aromatic Amine. The cyclobutyl group increases lipophilicity, potentially enhancing dermal absorption compared to the parent aniline.

GHS Classification (Inferred)

- Acute Toxicity (Oral): Category 3 (Toxic if swallowed).
- Acute Toxicity (Dermal): Category 3 (Toxic in contact with skin).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 1 or 2A (Risk of serious damage).
- Specific Target Organ Toxicity (STOT): Blood (Methemoglobinemia).

Mechanism of Toxicity

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- Methemoglobinemia: Like most anilines, metabolic N-hydroxylation can lead to the oxidation of ferrous hemoglobin (Fe^{2+}) to ferric hemoglobin (Fe^{3+}), impairing oxygen transport. The fluorine at the 3-position deactivates the ring slightly but does not eliminate this risk.
- Irritation: Secondary amines are caustic. Direct contact causes denaturation of proteins in skin and eyes.

Part 3: Safe Handling & Engineering Controls

Hierarchy of Controls

- Containment: Handle exclusively in a certified chemical fume hood.
- Inert Atmosphere: Store and transfer under Nitrogen or Argon to prevent oxidation (formation of toxic azobenzenes/N-oxides).
- Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale
Gloves	Viton or Silver Shield (Laminate)	Nitrile is permeable to aromatic amines over time. Double-gloving (Nitrile over Laminate) is recommended for dexterity.
Respiratory	P100/OV Cartridge	Required only if working outside a hood (e.g., spill cleanup).
Eye Protection	Chemical Goggles + Face Shield	Prevent splashes; safety glasses are insufficient for corrosive liquids.
Clothing	Tyvek Lab Coat	Disposable suits prevent contamination of street clothes.

Part 4: Synthesis & Application Context (Expertise)

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Preferred Synthesis: Reductive Amination

Why this method? Direct alkylation of 3-fluoroaniline with cyclobutyl bromide often leads to over-alkylation (quaternary salts) and elimination byproducts. Reductive amination using cyclobutanone is self-limiting to the secondary amine, ensuring higher purity and safety.

Reaction Scheme:

- Reagents: 3-Fluoroaniline (1.0 eq), Cyclobutanone (1.1 eq), $NaBH(OAc)_3$ (1.5 eq), AcOH (cat.), DCE (Solvent).
- Mechanism: Formation of the iminium ion followed by selective reduction by the mild hydride source.

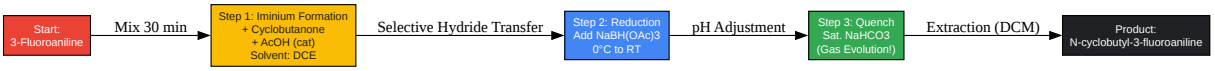

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Figure 1: Optimized reductive amination workflow for synthesizing **N-cyclobutyl-3-fluoroaniline**.

Critical Experimental Notes

- Quenching Hazard: The addition of aqueous bicarbonate to the acidic reaction mixture generates CO_2. Add slowly to prevent "volcanoing" of the toxic reaction mixture.
- Purification: The product is a secondary amine. Avoid using acetone during column chromatography to prevent Schiff base formation. Use DCM/MeOH with 1% Et_3N.

Part 5: Emergency Response Protocols

Accidental Exposure Decision Tree

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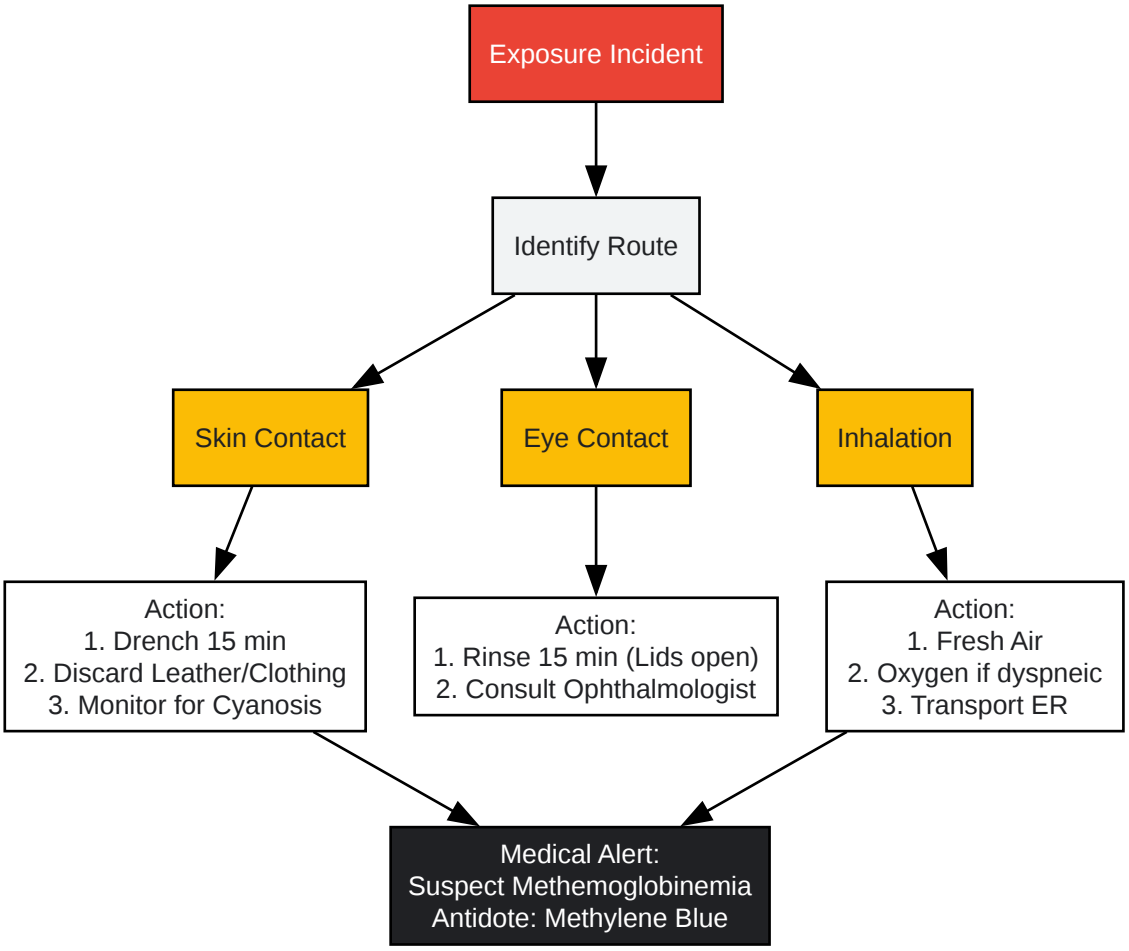

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Figure 2: Immediate response protocols for exposure events.

Spill Management

- Evacuate: Clear the immediate area.
- PPE: Don full PPE including respiratory protection.
- Neutralize: Absorb with sand or vermiculite.[1] Do not use sawdust (fire hazard with anilines).
- Disposal: Collect in a sealed container labeled "Toxic Organic Waste - Amine."

Part 6: Waste Disposal & Compliance

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- Waste Code: P-List (Acute Hazardous) or U-List depending on local jurisdiction interpretation of aniline derivatives. Treat as Hazardous Chemical Waste.
- Disposal Method: High-temperature incineration with scrubber (to handle HF generation from the fluorine atom).
- Environmental: Do not allow to enter drains. Fluoroanilines are persistent and toxic to aquatic life.[1][2]

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 12352100, 3-Fluoroaniline. Retrieved from [Link]
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